

# A Comparative Guide to the Oxidizing Strength of Iodic Acid and Periodic Acid

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## Compound of Interest

Compound Name: *Iodic acid*

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This guide provides an objective comparison of the oxidizing strength of **iodic acid** ( $\text{HIO}_3$ ) and **periodic acid** ( $\text{HIO}_4$ ), supported by quantitative data and experimental contexts. This information is intended to assist researchers in selecting the appropriate oxidizing agent for their specific synthetic and analytical needs.

## Introduction

**Iodic acid** and **periodic acid** are both oxoacids of iodine and are recognized as potent oxidizing agents in various chemical transformations. The key distinction between them lies in the oxidation state of the central iodine atom: +5 in **iodic acid** and +7 in **periodic acid**. This difference in oxidation state fundamentally governs their respective chemical reactivity and oxidizing power. **Periodic acid** exists in two principal forms in aqueous solution: **metaperiodic acid** ( $\text{HIO}_4$ ) and **orthoperiodic acid** ( $\text{H}_5\text{IO}_6$ ).<sup>[1][2]</sup>

## Quantitative Comparison of Oxidizing Strength

The oxidizing strength of a substance can be quantitatively assessed by its standard reduction potential ( $E^\circ$ ). A more positive  $E^\circ$  value indicates a stronger oxidizing agent. The relevant half-reactions and their standard reduction potentials are summarized in the table below.

Oxidizing Agent	Half-Reaction	Standard Reduction Potential (E°) (V)
Periodic Acid	$\text{H}_5\text{IO}_6 + \text{H}^+ + 2\text{e}^- \rightarrow \text{IO}_3^- + 3\text{H}_2\text{O}$	1.6
Iodic Acid	$2\text{IO}_3^- + 12\text{H}^+ + 10\text{e}^- \rightarrow \text{I}_2 + 6\text{H}_2\text{O}$	1.20

The data clearly indicates that **periodic acid** is a significantly stronger oxidizing agent than **iodic acid**, as evidenced by its higher standard reduction potential.[2] The E° of 1.6 V for the reduction of **periodic acid** to **iodic acid** highlights its strong tendency to accept electrons and oxidize other substances.

## Structural and Chemical Properties

A summary of the key chemical and physical properties of iodic and **periodic acid** is presented below.

Property	Iodic Acid (HIO <sub>3</sub> )	Periodic Acid (Metaperiodic: HIO <sub>4</sub> , Orthoperiodic: H <sub>5</sub> IO <sub>6</sub> )
Iodine Oxidation State	+5	+7
Molar Mass ( g/mol )	175.91	191.91 (HIO <sub>4</sub> ), 227.94 (H <sub>5</sub> IO <sub>6</sub> )
Appearance	White crystalline solid	Colorless crystals
Structure	Trigonal pyramidal	Tetrahedral (HIO <sub>4</sub> ), Octahedral (H <sub>5</sub> IO <sub>6</sub> )
Acidity (pKa)	0.75	pKa1 = 3.29 (H <sub>5</sub> IO <sub>6</sub> )
Key Applications	General oxidant, preparation of iodates	Selective oxidation of vicinal diols, cleavage reactions

**Iodic acid** is a relatively strong acid and a stable solid.[3] **Periodic acid**, in its orthoperiodic form, is the more common species in aqueous solutions and is known for its specific reactivity

towards certain functional groups.[1][2]

## Experimental Evidence and Applications

The superior and more selective oxidizing power of **periodic acid** is evident in its wider range of applications in specific organic transformations, most notably the Malaprade reaction.

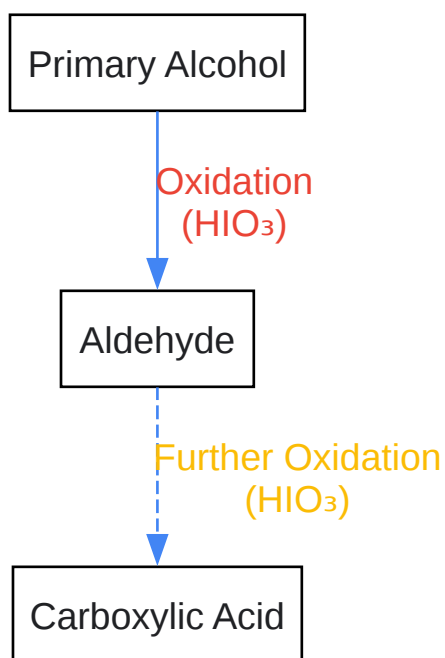
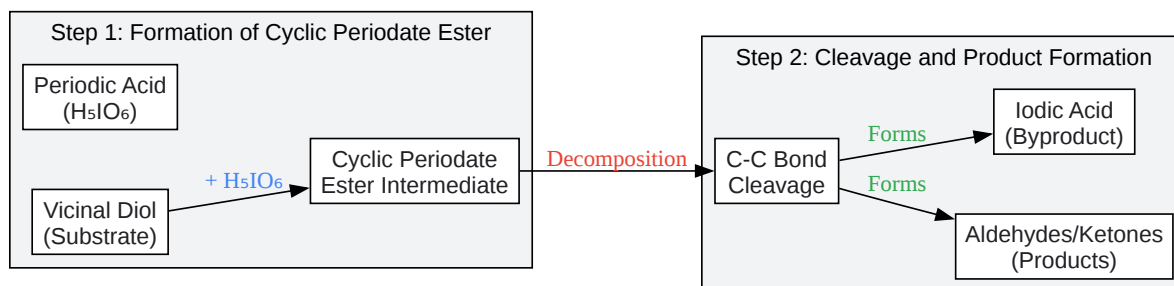
### Periodic Acid: The Malaprade Reaction

The Malaprade reaction is the selective oxidative cleavage of vicinal diols (1,2-diols) to form two carbonyl compounds (aldehydes or ketones).[4][5][6] This reaction is a cornerstone in carbohydrate chemistry for structural elucidation.[2]

#### Experimental Protocol: Cleavage of a Vicinal Diol

- **Dissolution:** The vicinal diol is dissolved in a suitable solvent, typically water or a mixture of water and an organic solvent like ethanol or dioxane.
- **Addition of Periodic Acid:** A stoichiometric amount of **periodic acid** (or a salt such as sodium periodate,  $\text{NaIO}_4$ ) is added to the solution. The reaction is usually carried out at room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by testing for the consumption of the periodate ion.
- **Work-up:** Once the reaction is complete, the product aldehydes or ketones can be isolated and purified using standard laboratory techniques.

The mechanism of the Malaprade reaction involves the formation of a cyclic periodate ester intermediate, which then decomposes to yield the carbonyl products.



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